

Safety data sheet for Dihydrocuscohygrine-d6

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Compound of Interest

Compound Name: *Dihydrocuscohygrine-d6*

Cat. No.: *B585597*

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Technical Guide: Dihydrocuscohygrine-d6

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available scientific literature and chemical databases. A specific Safety Data Sheet (SDS) for **Dihydrocuscohygrine-d6** is not readily available. The information provided herein is intended for guidance and should not be considered a substitute for a formal SDS. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

Introduction

Dihydrocuscohygrine-d6 is the deuterated form of Dihydrocuscohygrine, a pyrrolidine alkaloid naturally found in the leaves of the coca plant (*Erythroxylum coca*)[1][2]. Like its non-deuterated counterpart and the related alkaloid cuscohygrine, it is of significant interest in forensic toxicology and clinical chemistry. Its primary application is as an internal standard in analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS), to accurately quantify Dihydrocuscohygrine and other coca alkaloids in biological samples[3][4]. This is crucial for distinguishing between the licit, traditional consumption of coca leaves and the illicit use of cocaine[5][6][7].

Chemical and Physical Properties

The quantitative data available for Dihydrocuscohygrine and the related compound Cuscohygrine are summarized below. Data for the deuterated form are limited, but its chemical properties are expected to be very similar to the non-deuterated compound, with a slight increase in molecular weight due to the deuterium atoms.

Property	Dihydrocuscohygrine	Cuscohygrine	Dihydrocuscohygrine-d6
Chemical Formula	C ₁₃ H ₂₆ N ₂ O[1]	C ₁₃ H ₂₄ N ₂ O[8]	C ₁₃ H ₂₀ D ₆ N ₂ O
Molar Mass	226.36 g/mol [1]	224.34 g/mol [8]	Approx. 232.40 g/mol
CAS Number	58131-40-1[1]	454-14-8[8]	1346602-92-3
Appearance	Not specified	Colorless to pale yellow crystalline solid[9]	Not specified
Solubility	Not specified	Soluble in water, methanol, ethanol	Not specified
Boiling Point	Not specified	118-121 °C (2 mmHg)	Not specified

Safety and Toxicology

A formal toxicological evaluation of **Dihydrocuscohygrine-d6** is not available. The safety information provided is based on general knowledge of alkaloids and data for related compounds. As with many alkaloids, cuscohygrine should be handled with care as it may have toxic effects at certain concentrations[9].

General Handling Precautions:

- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood.
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

- Hygiene: Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling.

Known Toxicological Data for Related Compounds:

While specific LD50 values for Dihydrocuscohygrine are not readily available, studies on coca leaf extracts suggest low acute toxicity in animal models[10]. Pyrrolidine alkaloids, as a class, are known to have a range of biological activities[11]. It is important to handle

Dihydrocuscohygrine-d6 with the same level of caution as other analytical standards of natural origin.

Experimental Protocols

Dihydrocuscohygrine-d6 is primarily used as an internal standard in analytical chemistry.

Below are detailed methodologies for its application in the analysis of coca alkaloids in biological matrices.

Analysis of Coca Alkaloids in Oral Fluid by LC-MS/MS

This protocol is adapted from methods developed for the sensitive detection of coca alkaloids in oral fluid samples.

Objective: To quantify Dihydrocuscohygrine and other coca alkaloids in oral fluid to distinguish between coca leaf consumption and cocaine abuse.

Materials:

- **Dihydrocuscohygrine-d6** internal standard solution (concentration to be optimized based on instrumentation)
- Reference standards for other coca alkaloids (e.g., cuscohygrine, cocaine, benzoylecgonine)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid

- Ammonium formate
- Ultrapure water
- Solid-phase extraction (SPE) cartridges (e.g., Oasis HLB)
- Vortex mixer
- Centrifuge
- LC-MS/MS system

Procedure:

- Sample Preparation (Oral Fluid):
 - Collect oral fluid samples (e.g., by passive drool).
 - Centrifuge the samples to pellet any debris.
 - To a known volume of the supernatant, add the **Dihydrocuscogygrine-d6** internal standard solution.
 - Perform a protein precipitation step by adding acidified acetonitrile, followed by vortexing and centrifugation.
 - Alternatively, for cleaner extracts, perform a solid-phase extraction (SPE). Condition the SPE cartridge, load the sample, wash with a weak solvent, and elute the analytes with a stronger solvent.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Use a suitable C18 column.
 - Employ a gradient elution with a mobile phase consisting of water with formic acid and/or ammonium formate (Mobile Phase A) and acetonitrile or methanol (Mobile Phase

B).

- Optimize the gradient to achieve good separation of the target alkaloids.
- Mass Spectrometry (MS/MS):
 - Use an electrospray ionization (ESI) source in positive ion mode.
 - Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
 - Optimize the precursor and product ion transitions for each analyte, including Dihydrocuscogygrine and **Dihydrocuscogygrine-d6**.
- Quantification:
 - Generate a calibration curve using known concentrations of the reference standards spiked with a constant concentration of the **Dihydrocuscogygrine-d6** internal standard.
 - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
 - Determine the concentration of the analyte in the unknown samples by interpolating from the calibration curve.

Analysis of Coca Alkaloids by GC-MS

This protocol outlines the general steps for the analysis of coca alkaloids using GC-MS, where deuterated standards are crucial for accurate quantification.

Objective: To identify and quantify coca alkaloids in various matrices.

Materials:

- **Dihydrocuscogygrine-d6** internal standard solution
- Reference standards for target alkaloids
- Extraction solvent (e.g., tert-butyl methyl ether)

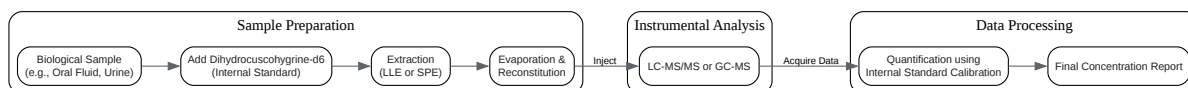
- Alkaline buffer (e.g., carbonate/bicarbonate buffer, pH 9)
- Derivatizing agent (if necessary, though many coca alkaloids are amenable to direct analysis)
- GC-MS system

Procedure:

- Sample Preparation (e.g., Urine):
 - To a specific volume of the sample, add the **Dihydrocuscogygrine-d6** internal standard.
 - Adjust the pH of the sample to approximately 9 with an alkaline buffer.
 - Perform a liquid-liquid extraction by adding an organic solvent (e.g., tert-butyl methyl ether), vortexing, and separating the organic layer.
 - Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a small volume of a suitable solvent (e.g., ethyl acetate) for GC-MS analysis.
- GC-MS Analysis:
 - Gas Chromatography (GC):
 - Use a capillary column suitable for alkaloid analysis (e.g., a 5% phenyl-methylpolysiloxane column).
 - Optimize the temperature program of the oven to separate the target compounds.
 - Use a split/splitless injector. Note that injector temperature can influence the stability of some alkaloids, and optimization is necessary^[3].
 - Mass Spectrometry (MS):
 - Use electron impact (EI) ionization.

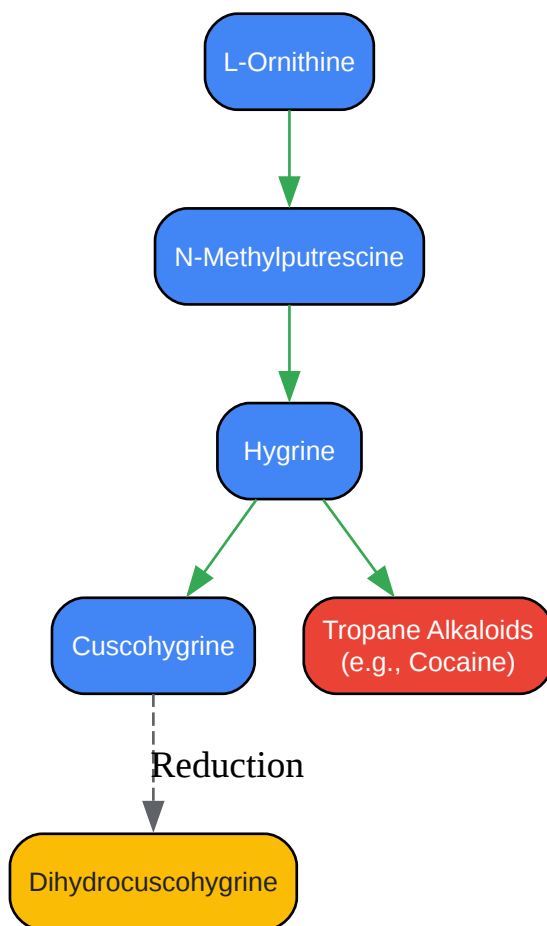
- Operate the mass spectrometer in either full scan mode for identification or selected ion monitoring (SIM) mode for enhanced sensitivity and quantification.
 - Select characteristic ions for each analyte and the internal standard.
- Quantification:
 - Follow a similar quantification strategy as described for LC-MS/MS, using the ratio of the analyte peak area to the internal standard peak area against a calibration curve.

Visualizations



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Caption: General workflow for the analysis of coca alkaloids using an internal standard.



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Caption: Simplified biosynthetic origin of pyrrolidine and tropane alkaloids from L-Ornithine.

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